An In-depth Technical Guide to the Thermochemical Properties of Chlorofluorophenols

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Compound of Interest

Compound Name:	*3-Chloro-2-fluorophenol*
CAS No.:	*2613-22-1*
Cat. No.:	*B1350553*

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Abstract

Chlorofluorophenols, a unique class of halogenated aromatic compounds, are of increasing interest to researchers in drug development and materials science due to their distinct electronic and structural properties. A thorough understanding of their thermochemical characteristics is paramount for predicting their behavior in chemical reactions, assessing their environmental fate, and designing novel molecular entities. This in-depth technical guide provides a comprehensive overview of the core thermochemical properties of chlorofluorophenols, including their enthalpy of formation, enthalpy of combustion, and vapor pressure. We delve into the causality behind experimental choices for determining these properties, presenting detailed, field-proven protocols for techniques such as rotating-bomb calorimetry and the Knudsen effusion method. Furthermore, this guide explores the power of high-level computational chemistry, specifically the G4MP2 method, in providing reliable theoretical data that complements and, in the absence of extensive experimental values, can serve as a robust predictive tool. The guide culminates with an analysis of the decomposition and combustion products of these compounds, offering insights into their thermal stability and

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reaction pathways. All quantitative data is summarized in structured tables, and key experimental workflows are visualized using diagrams to enhance clarity and practical application for researchers, scientists, and drug development professionals.

Introduction: The Significance of Thermochemical Data for Chlorofluorophenols

Chlorofluorophenols are aromatic compounds featuring a hydroxyl group and at least one chlorine and one fluorine atom attached to the benzene ring. The interplay of these substituents—the electron-withdrawing nature of the halogens and the hydrogen-bonding capability of the hydroxyl group—imparts unique physicochemical properties to these molecules. In the realm of drug development, these properties can influence a molecule's binding affinity to target proteins, its metabolic stability, and its pharmacokinetic profile. For materials scientists, the thermochemical stability of chlorofluorophenols is a critical parameter in the design of novel polymers and functional materials.

The standard enthalpy of formation (ΔfH°), a measure of the energy change when one mole of a compound is formed from its constituent elements in their standard states, is a fundamental thermochemical property.[1][2] It provides insights into the intrinsic stability of a molecule. The enthalpy of combustion (ΔcH°), the heat released during complete combustion, is crucial for safety assessments and for deriving the enthalpy of formation.[3][4] Vapor pressure, the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature, is a key determinant of a compound's volatility and is essential for purification processes and for understanding its environmental transport.

This guide will navigate the theoretical underpinnings and practical methodologies for determining these vital thermochemical properties for chlorofluorophenols, providing a solid foundation for researchers working with this important class of compounds.

Experimental Determination of Thermochemical Properties

The accurate experimental determination of thermochemical data for halogenated compounds requires specialized techniques to handle the corrosive nature of the combustion products and the often low volatility of the solids.

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Enthalpy of Combustion: Rotating-Bomb Calorimetry

For halogen-containing organic compounds, static bomb calorimetry can be unreliable.[5] The formation of acidic combustion products (e.g., HCl and HF) necessitates the use of a rotating-bomb calorimeter to ensure complete dissolution and reaction of these acids in a solvent, typically water or an aqueous solution of arsenious oxide, allowing for accurate determination of the energy of combustion.[2]

Experimental Protocol: Rotating-Bomb Calorimetry for a Solid Chlorofluorophenol

- Sample Preparation: A precisely weighed pellet (approximately 1 g) of the chlorofluorophenol sample is placed in a platinum crucible. A known length of platinum fuse wire is positioned to be in contact with the sample. For compounds with significant vapor pressure, the sample should be sealed in a polyethylene bag of known mass and heat of combustion.[3]
- Bomb Assembly: The crucible is placed in the bomb head. A specific volume of distilled water (e.g., 10 mL) is added to the bottom of the bomb to dissolve the acid gases formed during combustion.
- Pressurization: The bomb is sealed and purged with oxygen to remove atmospheric nitrogen. It is then filled with high-purity oxygen to a pressure of approximately 3 MPa.
- Calorimeter Setup: The sealed bomb is submerged in a known mass of water in the calorimeter vessel. The system is allowed to reach thermal equilibrium.
- Ignition and Data Acquisition: The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after combustion until a stable final temperature is reached. The bomb is rotated during and after combustion to ensure complete dissolution of the acid products.
- Analysis of Products: After the experiment, the bomb is depressurized, and the liquid contents are collected. The concentrations of hydrochloric acid and hydrofluoric acid are determined by titration or ion chromatography. The amount of unburned carbon (soot), if any, is quantified.
- Calculation of Enthalpy of Combustion: The gross heat of combustion is calculated from the temperature rise, the heat capacity of the calorimeter system (determined by combusting a

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standard like benzoic acid), and corrections for the heat of ignition and the formation of nitric acid (from residual nitrogen). The standard enthalpy of combustion is then calculated by applying corrections for the formation of the halogen acids.

Diagram of the Rotating-Bomb Calorimetry Workflow

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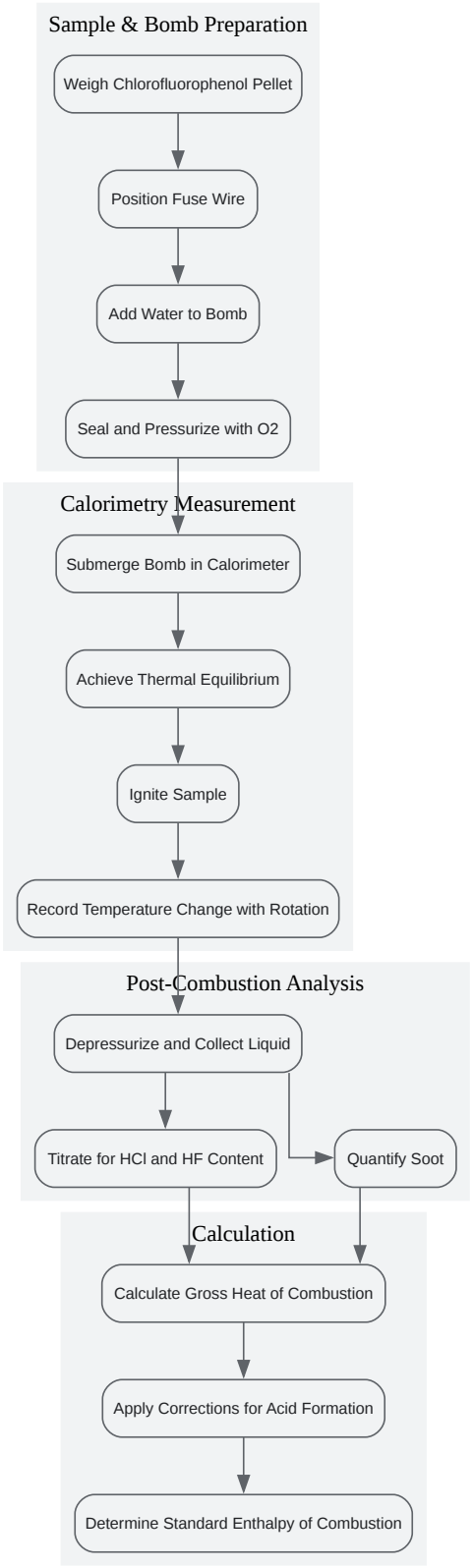

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Caption: Workflow for determining the enthalpy of combustion of a chlorofluorophenol using rotating-bomb calorimetry.

Enthalpy of Sublimation and Vapor Pressure: The Knudsen Effusion Method

For compounds with low vapor pressures, such as many solid substituted phenols, the Knudsen effusion method is a reliable technique for determining the enthalpy of sublimation and vapor pressure. This method relates the rate of mass loss of a substance effusing through a small orifice into a vacuum to its vapor pressure.

Experimental Protocol: Knudsen Effusion Method

- Sample Preparation: A small amount of the crystalline chlorofluorophenol is placed in a Knudsen cell, which is a small container with a precisely machined small orifice in its lid.
- Apparatus Setup: The Knudsen cell is placed in a high-vacuum chamber. The chamber is evacuated to a pressure several orders of magnitude lower than the expected vapor pressure of the sample.
- Temperature Control: The Knudsen cell is heated to a precise and constant temperature.
- Mass Loss Measurement: The rate of mass loss of the sample is measured over time. This can be done gravimetrically by weighing the cell before and after the experiment or, for higher sensitivity, by using a quartz crystal microbalance to detect the effusing vapor.
- Data Acquisition at Multiple Temperatures: The experiment is repeated at several different temperatures to obtain a series of vapor pressures as a function of temperature.
- Calculation of Vapor Pressure and Enthalpy of Sublimation: The vapor pressure (P) at each temperature (T) is calculated using the Knudsen equation:

  $P = (\Delta m/\Delta t) * (1/A) * \sqrt{(2\pi RT/M)}$

  where $\Delta m/\Delta t$ is the rate of mass loss, A is the area of the orifice, R is the ideal gas constant, and M is the molar mass of the substance.

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The enthalpy of sublimation (ΔsubH°) is then determined from the slope of a plot of ln(P) versus 1/T, according to the Clausius-Clapeyron equation.

Diagram of the Knudsen Effusion Method Workflow

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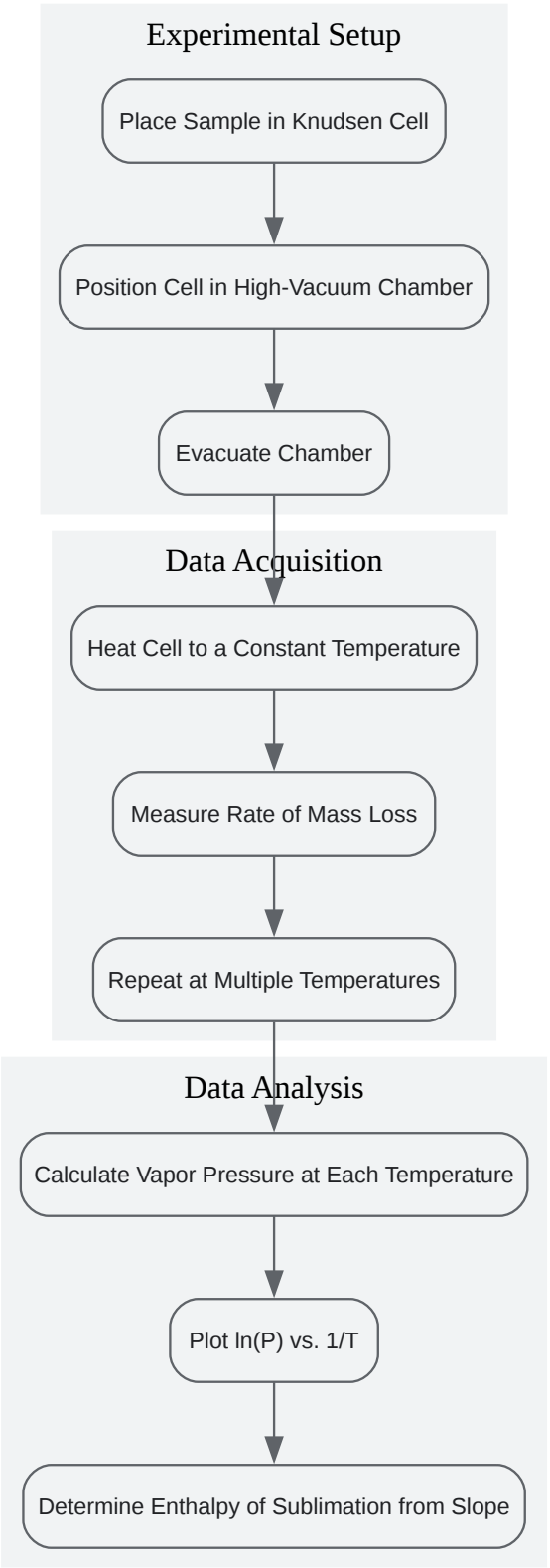

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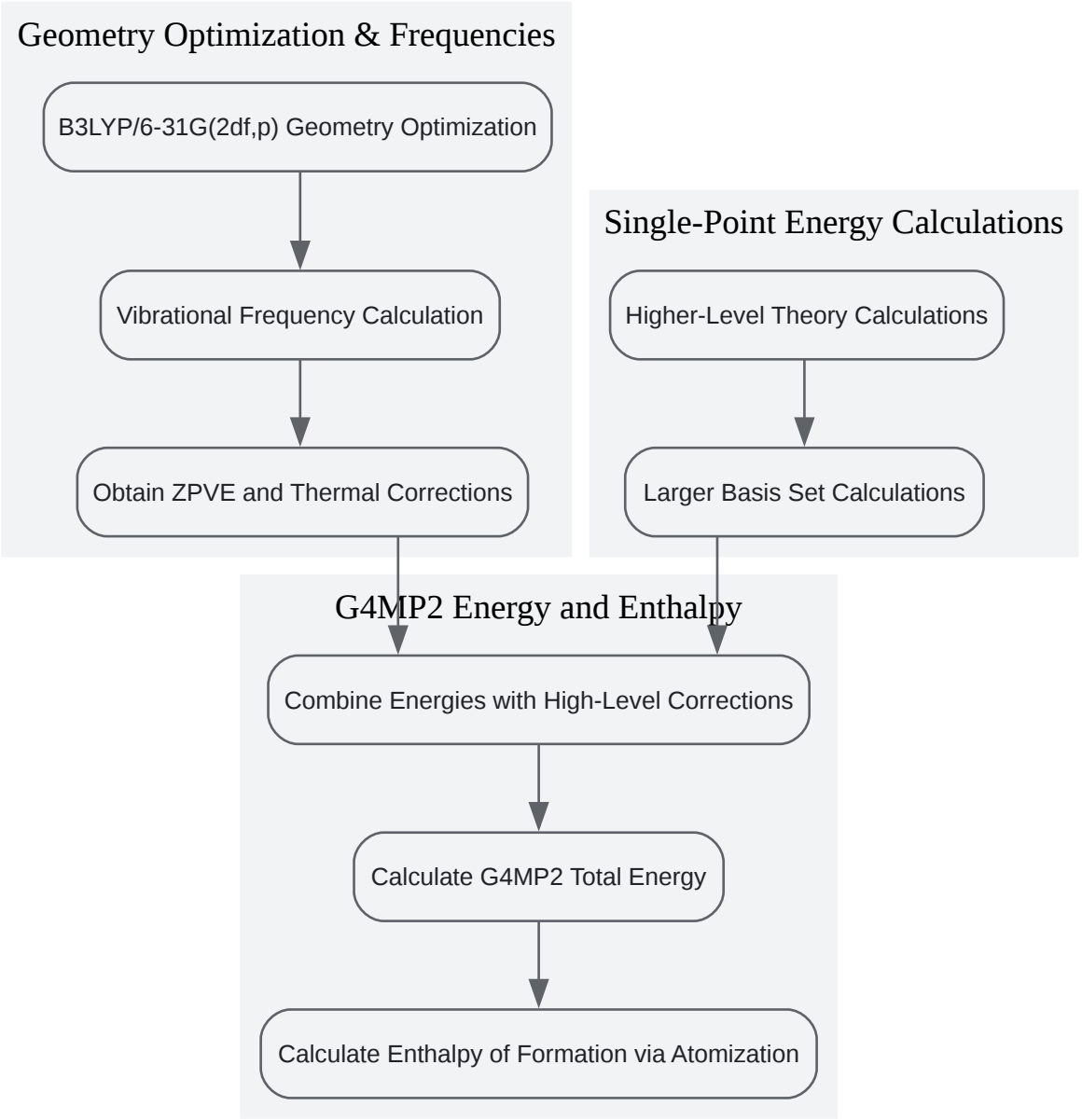

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Caption: Workflow for calculating the enthalpy of formation using the G4MP2 computational method.

Thermochemical Data of Chlorofluorophenols

Experimental thermochemical data for chlorofluorophenols are scarce in the literature. However, we can compile available data and supplement it with high-quality computational results to provide a useful resource.

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Table 1: Thermochemical Properties of Selected Chlorofluorophenols

Compound	Isomer	ΔfH°(g, 298.15 K) (kJ/mol)	Method	Boiling Point (°C)	Vapor Pressure (kPa)
Chlorofluorophenol	2-chloro-4-fluoro	Data not available	-	Data not available	Data not available
Chlorophenol	2-chloro	-156.9 ± 1.2	Experimental [6]	174.9	0.13 @ 20°C
Chlorophenol	4-chloro	-161.5 ± 1.0	Experimental [7]	220	0.01 @ 20°C
Fluorophenol	2-fluoro	-173.1 ± 2.6	Experimental [5]	151-152	Data not available
Fluorophenol	3-fluoro	-170.8 ± 2.6	Experimental [5]	177-178	Data not available
Fluorophenol	4-fluoro	-178.6 ± 2.6	Experimental [5]	185	Data not available

Note: The absence of experimental data for chlorofluorophenols highlights the importance of the computational methods described in this guide for obtaining reliable estimates.

Decomposition and Combustion Products

The thermal decomposition and combustion of chlorofluorophenols can lead to the formation of a variety of products, some of which may be of environmental concern. The primary decomposition pathways involve the cleavage of the C-Cl, C-F, and O-H bonds.

Under pyrolysis conditions (heating in an inert atmosphere), the initial steps are likely to be the homolytic cleavage of the C-Cl bond, which is generally weaker than the C-F bond, to form a chlorophenyl radical. Subsequent reactions can lead to the formation of polychlorinated dibenzofurans and dibenzodioxins, particularly in the presence of a catalyst.

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During combustion, in the presence of sufficient oxygen, the expected products are carbon dioxide, water, hydrogen chloride, and hydrogen fluoride. Incomplete combustion can lead to the formation of carbon monoxide and a complex mixture of chlorinated and fluorinated aromatic compounds. The analysis of these products is typically carried out using techniques such as Pyrolysis-Gas Chromatography-Mass Spectrometry (Py-GC-MS). [1][8][9]

Conclusion

This technical guide has provided a comprehensive framework for understanding and determining the thermochemical properties of chlorofluorophenols. While there is a notable lack of experimental data for this specific class of compounds, the detailed methodologies presented for rotating-bomb calorimetry and the Knudsen effusion method provide a clear path for future experimental work. Furthermore, the power of high-level computational methods, such as G4MP2, has been highlighted as a robust and reliable means of predicting these crucial properties. For researchers in drug development and materials science, the ability to accurately determine or predict the enthalpy of formation, enthalpy of combustion, and vapor pressure of chlorofluorophenols is essential for advancing their respective fields. The protocols and data presented herein serve as a valuable resource to support these endeavors.

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